

# Application Notes and Protocols: Dicumyl Peroxide as a Crosslinking Agent for Polyethylene

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## Compound of Interest

Compound Name: *Dicumyl peroxide*

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## Introduction

Crosslinked polyethylene (XLPE) is a thermoset material created by chemically modifying polyethylene, transforming it from a thermoplastic to a material with enhanced properties. This transformation is achieved by forming a three-dimensional network structure within the polymer matrix.[1] **Dicumyl peroxide** (DCP) is a widely utilized organic peroxide for initiating this crosslinking process in various types of polyethylene, including low-density polyethylene (LDPE), linear low-density polyethylene (LLDPE), high-density polyethylene (HDPE), and ultra-high molecular weight polyethylene (UHMWPE).[2][3][4] The resulting XLPE exhibits improved thermal stability, chemical resistance, and mechanical properties, making it suitable for a wide range of applications, such as insulation for electrical wires and cables, hot water pipes, and in the medical field for orthopedic implants.[5][6]

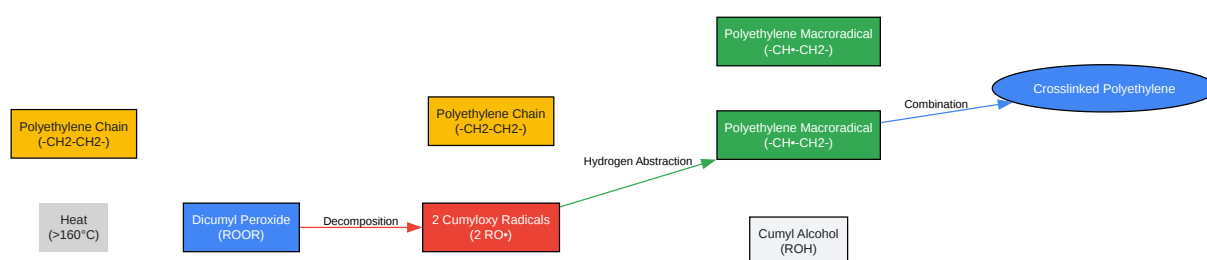
These application notes provide detailed protocols for the crosslinking of polyethylene using **dicumyl peroxide** and the subsequent characterization of the crosslinked material.

## Mechanism of Dicumyl Peroxide Initiated Crosslinking

The crosslinking of polyethylene with **dicumyl peroxide** is a free-radical initiated process that occurs at elevated temperatures.[7][8] The mechanism can be summarized in three main steps:

- Initiation: At temperatures typically between 130°C and 180°C, **dicumyl peroxide** undergoes thermal decomposition to generate two cumyloxy radicals.[7]
- Hydrogen Abstraction: The highly reactive cumyloxy radicals abstract hydrogen atoms from the polyethylene backbone, creating polymer macroradicals.[2][7]
- Crosslink Formation (Termination): Two polymer macroradicals combine to form a stable carbon-carbon bond, resulting in a crosslink between the polyethylene chains.[7]

This process leads to the formation of a three-dimensional network structure, which is responsible for the enhanced properties of XLPE.



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### Dicumyl Peroxide Initiated Crosslinking Mechanism.

## Experimental Protocols

### Materials and Equipment

- Polyethylene (e.g., LDPE, LLDPE, HDPE, UHMWPE) powder or pellets
- **Dicumyl peroxide (DCP)**

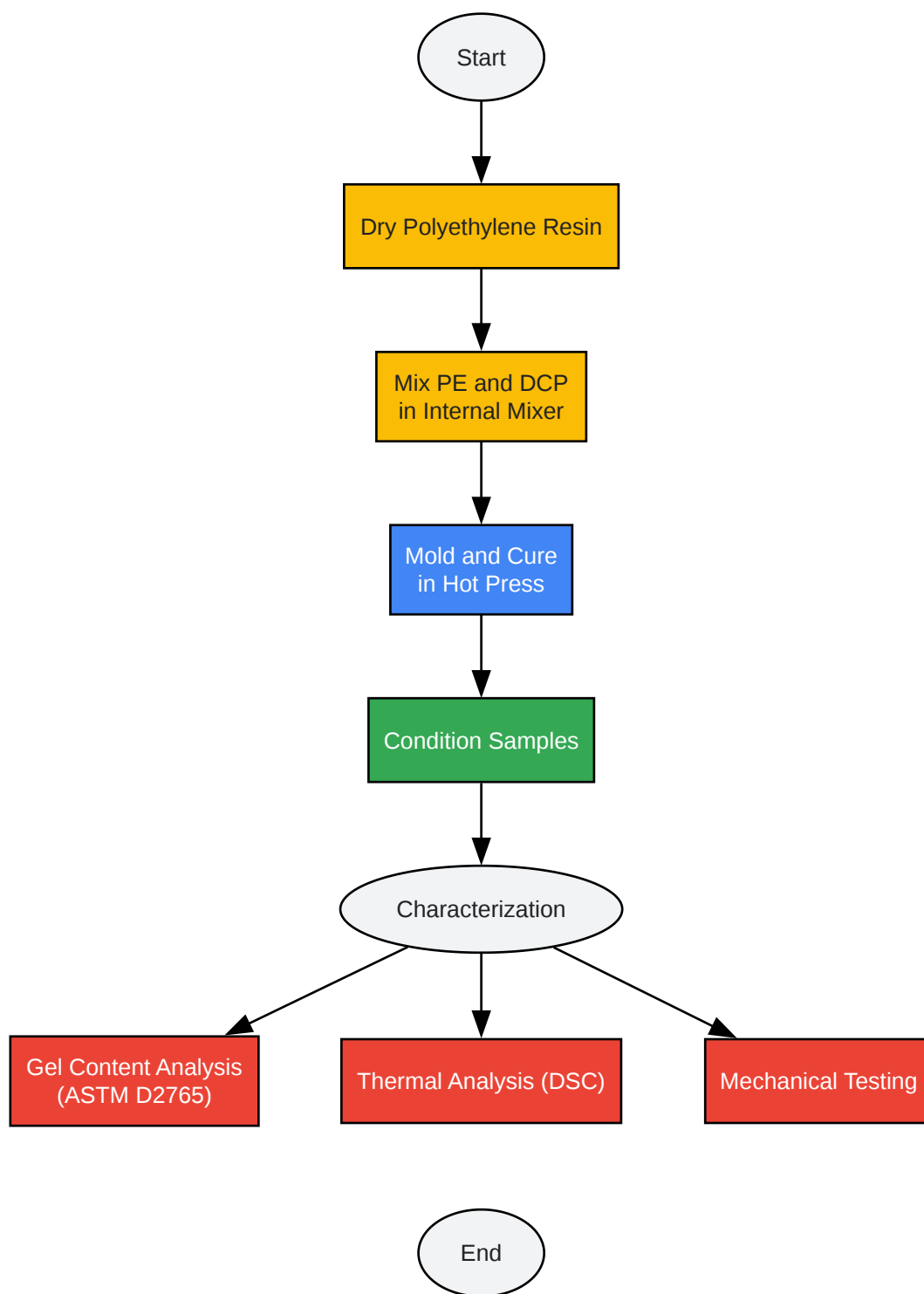
- Internal mixer (e.g., Brabender or Haake type)
- Hydraulic press with heating and cooling capabilities
- Molds for sample preparation
- Analytical balance
- Xylene or decahydronaphthalene (for gel content analysis)
- Extraction apparatus (Soxhlet or equivalent)
- Wire mesh cages (120-mesh)[9]
- Drying oven (vacuum or convection)
- Differential Scanning Calorimeter (DSC)
- Tensile testing machine

## Protocol 1: Sample Preparation and Crosslinking

This protocol describes the preparation of crosslinked polyethylene samples using an internal mixer and a hydraulic press.

- Predrying: Dry the polyethylene resin in an oven at a temperature below its melting point for at least 4 hours to remove any moisture.
- Mixing:
  - Set the internal mixer to a temperature that allows for the melting and mixing of the polyethylene but is below the decomposition temperature of DCP (e.g., 110-120°C).
  - Add the dried polyethylene to the mixer and allow it to melt and homogenize.
  - Add the desired amount of **dicumyl peroxide** (typically ranging from 0.5 to 3.0 wt%) to the molten polyethylene and mix until a uniform distribution is achieved.[10][11] The mixing time will depend on the equipment and batch size.

- Molding and Curing (Crosslinking):
  - Preheat the hydraulic press to the crosslinking temperature, which should be above the decomposition temperature of DCP (e.g., 170-180°C).[\[10\]](#)[\[12\]](#)
  - Place the polyethylene/DCP blend into a preheated mold.
  - Transfer the mold to the hot press and apply a low pressure to allow the material to melt and fill the mold completely.
  - Increase the pressure to the desired level (e.g., 10-15 MPa) and maintain the temperature for a specific curing time (e.g., 10-30 minutes) to ensure complete crosslinking.[\[10\]](#)[\[12\]](#)
  - Cool the mold under pressure to solidify the crosslinked polyethylene sheet.
- Sample Conditioning:
  - Remove the crosslinked polyethylene sheet from the mold.
  - Condition the samples at standard laboratory conditions ( $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity) for at least 24 hours before characterization.



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### Experimental Workflow for PE Crosslinking.

## Protocol 2: Determination of Gel Content (ASTM D2765)

The gel content is a measure of the degree of crosslinking and represents the insoluble fraction of the polymer after extraction with a suitable solvent. The standard test method is ASTM D2765.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Sample Preparation:
  - Cut a small sample (approximately 0.3 g) from the crosslinked polyethylene sheet.
  - For the referee test method (Method A), the sample should be ground to pass through a 30-mesh sieve.[\[9\]](#) For non-referee tests, shavings can be used (Method B).[\[14\]](#)[\[15\]](#)
- Extraction:
  - Place the weighed sample into a 120-mesh wire cage.[\[9\]](#)
  - Suspend the cage in a flask containing a suitable solvent, such as xylene or decahydronaphthalene.[\[13\]](#)[\[14\]](#)[\[15\]](#) Ensure the sample is fully immersed.
  - Heat the solvent to its boiling point and reflux for 12 hours.[\[12\]](#)
- Drying and Weighing:
  - After extraction, remove the cage and wash it with fresh, hot solvent.
  - Dry the cage containing the extracted sample in a vacuum oven at a temperature below the melting point of the polyethylene until a constant weight is achieved.
- Calculation:
  - Calculate the gel content using the following formula:
    - $$\text{Gel Content (\%)} = (\text{Weight of dried sample after extraction} / \text{Initial weight of sample}) \times 100$$

## Data Presentation

The following tables summarize the effect of **dicumyl peroxide** concentration on the properties of various types of polyethylene.

Table 1: Effect of DCP Concentration on the Gel Content of Polyethylene

Polyethylene Type	DCP Concentration (wt%)	Gel Content (%)	Reference
LDPE	0.0	0	<a href="#">[5]</a>
0.5	~65	<a href="#">[5]</a>	
1.0	~78	<a href="#">[5]</a>	
1.5	~85	<a href="#">[5]</a>	
2.0	~88	<a href="#">[5]</a>	
HDPE	1.0	~50	<a href="#">[10]</a>
2.0	~65	<a href="#">[10]</a>	
3.0	73.9	<a href="#">[10]</a>	
LLDPE	1.0	>80	<a href="#">[17]</a>
2.0	>80	<a href="#">[17]</a>	

Table 2: Effect of DCP Concentration on Thermal Properties of Low-Density Polyethylene (LDPE)

DCP Concentration (wt%)	Melting Temperature (T <sub>m</sub> ) (°C)	Crystallization Temperature (T <sub>c</sub> ) (°C)	Degree of Crystallinity (%)	Reference
0.0	110.5	96.5	45.1	<a href="#">[5]</a>
0.5	109.8	95.8	43.2	<a href="#">[5]</a>
1.0	109.2	95.1	41.5	<a href="#">[5]</a>
1.5	108.5	94.5	40.1	<a href="#">[5]</a>
2.0	108.1	94.0	39.2	<a href="#">[5]</a>

Table 3: Effect of DCP Concentration on Mechanical Properties of Low-Density Polyethylene (LDPE)

DCP Concentration (wt%)				Maximum Tensile Stress (MPa)				Elongation at Break (%)			
Reference		---		---		---		---		[5]	
		0.0		10.2		550		[5]		0.5	
		11.5		450		[5]		1.0		12.8	
		380		[5]		1.5		13.5		320	
		[5]		2.0		14.1		280		[5]	

## Discussion

The addition of **dicumyl peroxide** and subsequent curing leads to a significant increase in the gel content of polyethylene, indicating the formation of a crosslinked network.[5] As the DCP concentration increases, the degree of crosslinking also increases, which in turn affects the material's properties.

The thermal properties of polyethylene are altered by crosslinking. The melting temperature, crystallization temperature, and degree of crystallinity all tend to decrease with increasing DCP content.[4][5][10][12] This is because the crosslinks hinder the folding of macromolecular chains, leading to the formation of smaller and more imperfect crystals.[12]

The mechanical properties are also significantly influenced. While the tensile strength generally increases with higher DCP concentrations, the elongation at break decreases.[4][5] This is because the crosslinked network restricts the mobility of the polymer chains, making the material stronger but less ductile.

## Conclusion

**Dicumyl peroxide** is an effective crosslinking agent for polyethylene, enabling the tailoring of its properties for specific applications. By carefully controlling the DCP concentration and curing conditions, researchers can systematically modify the degree of crosslinking to achieve the desired balance of thermal and mechanical properties. The protocols and data presented in these application notes provide a foundation for the successful implementation of DCP-initiated crosslinking of polyethylene in a research and development setting.

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